

Safe Disposal of 2-Aminocarbonylphenylboronic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-Aminocarbonylphenylboronic acid

Cat. No.: B151090

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2-Aminocarbonylphenylboronic acid** (CAS: 380430-54-6). Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. The following guidelines are based on available safety data sheets and general chemical waste management practices.

Essential Safety Information

2-Aminocarbonylphenylboronic acid is a chemical compound that requires careful handling and disposal. All personnel must be familiar with the associated hazards before commencing any disposal procedures.

Hazard Summary

Hazard Classification	Code	Description
Acute toxicity, Oral (Category 4)	H302	Harmful if swallowed. [1] [2]
Serious eye irritation (Category 2A)	H319	Causes serious eye irritation. [1] [2]

Personal Protective Equipment (PPE)

Before handling **2-Aminocarbonylphenylboronic acid** for disposal, ensure the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A laboratory coat and appropriate footwear.
- Respiratory Protection: In cases of dust generation, a NIOSH-approved respirator is necessary.

Disposal Procedures

The primary and recommended method for the disposal of **2-Aminocarbonylphenylboronic acid** is through a licensed hazardous waste disposal company. For small quantities, in-laboratory neutralization may be permissible, subject to institutional and local regulations.

Experimental Protocol: In-Lab Neutralization of Small Quantities

This protocol is intended for the neutralization of small amounts (typically less than 10 grams) of **2-Aminocarbonylphenylboronic acid** waste.

Materials:

- **2-Aminocarbonylphenylboronic acid** waste
- Sodium bicarbonate (baking soda) solution (5-10%)
- pH indicator strips or a calibrated pH meter
- Beaker of appropriate size
- Stir bar and stir plate
- Copious amounts of water

Procedure:

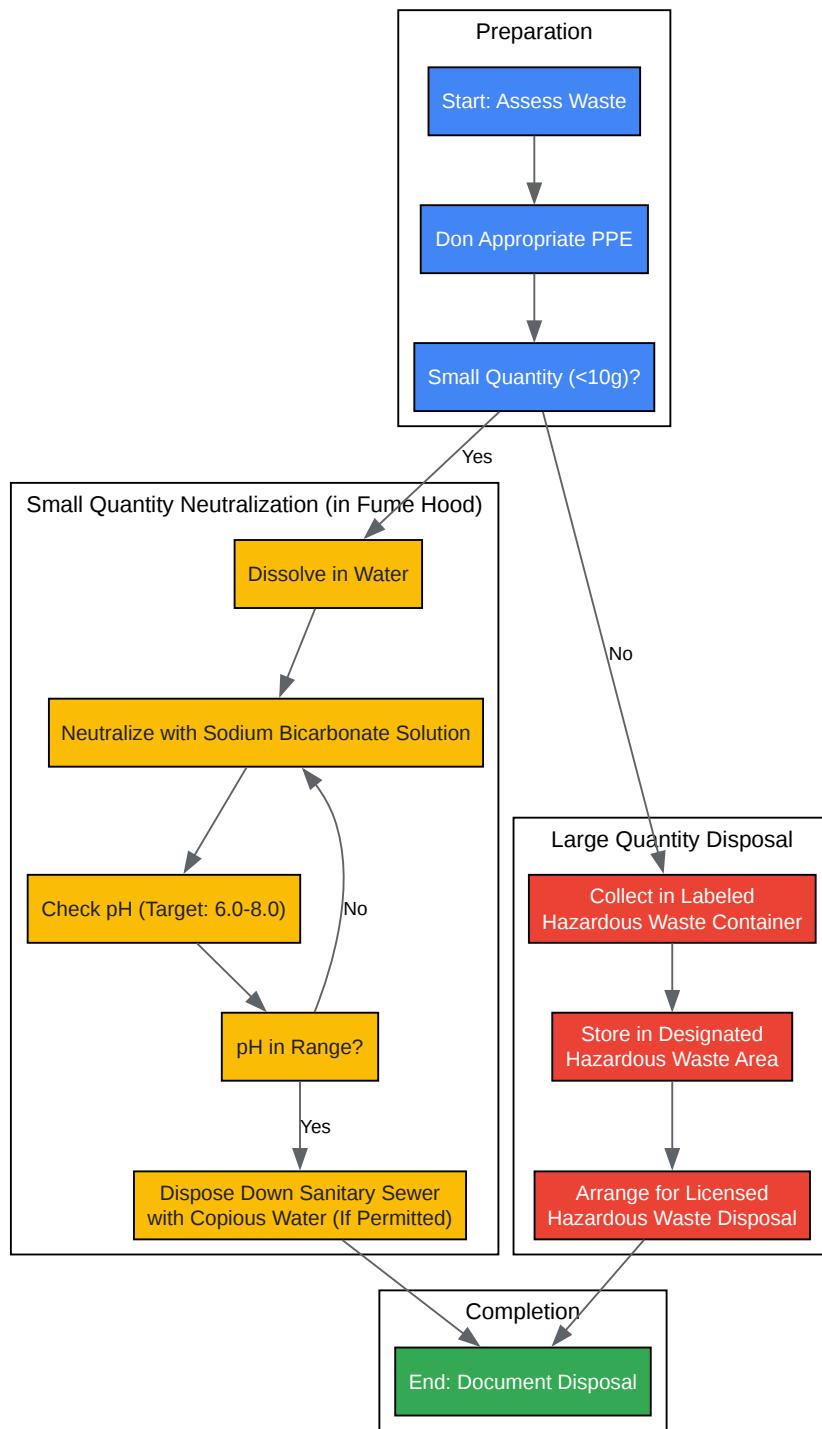
- Preparation: In a designated fume hood, place the **2-Aminocarbonylphenylboronic acid** waste into a beaker. If the waste is solid, dissolve it in a minimal amount of water.
- Neutralization: Slowly add the sodium bicarbonate solution to the beaker while stirring. Boronic acids are weakly acidic and will react with the mild base. Continue adding the basic solution portion-wise until the effervescence ceases.
- pH Measurement: After the reaction has subsided, check the pH of the solution using a pH strip or a calibrated pH meter. Continue to add the basic solution until the pH is between 6.0 and 8.0.
- Final Disposal: Once the solution is neutralized, it can typically be disposed of down the sanitary sewer with copious amounts of water, in accordance with local regulations. It is imperative to confirm that this practice is permitted by your institution and local wastewater authority.^[3]

Disposal of Contaminated Materials

Any materials, such as weighing paper, gloves, or wipers, that are contaminated with **2-Aminocarbonylphenylboronic acid** should be collected in a sealed and clearly labeled container for hazardous waste disposal.

Disposal Workflow Diagram

Disposal Workflow for 2-Aminocarbonylphenylboronic Acid

[Click to download full resolution via product page](#)Caption: Disposal decision workflow for **2-Aminocarbonylphenylboronic acid**.

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References

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